

# BQ-788 Sodium Salt: Application Notes and Protocols for Research

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## Compound of Interest

Compound Name: BQ-788 sodium salt

Cat. No.: B1667495

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This document provides detailed application notes and protocols for the use of **BQ-788 sodium salt**, a potent and selective endothelin B (ETB) receptor antagonist. These guidelines are intended to assist researchers in designing and executing experiments involving this compound.

## Product Information

- Name: **BQ-788 sodium salt**
- CAS Number: 156161-89-6
- Molecular Formula:  $C_{34}H_{50}N_5NaO_7$
- Molecular Weight: 663.79 g/mol
- Description: BQ-788 is a highly potent and selective antagonist of the endothelin B (ETB) receptor, with an  $IC_{50}$  of 1.2 nM for the inhibition of endothelin-1 (ET-1) binding to human Girardi heart cells.[1] It displays significantly lower affinity for the ETA receptor ( $IC_{50}$  = 1300 nM), making it a valuable tool for investigating the specific roles of the ETB receptor.

## Solubility

The solubility of **BQ-788 sodium salt** can vary slightly between batches and suppliers. It is recommended to always consult the batch-specific certificate of analysis. The following table summarizes reported solubility data in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	≥ 43 mg/mL	~64.8 mM	Soluble to 5 mM. Other sources report solubility of 25 mg/mL (37.66 mM) and 30 mg/mL.
Ethanol	≥ 16.2 mg/mL	~24.4 mM	Soluble to 5 mM. Another source reports 30 mg/mL.
Water	≥ 2.71 mg/mL	~4.1 mM	Requires gentle warming and sonication. Another source reports 50 mg/mL (75.33 mM) with ultrasonic warming to 60°C.
DMF	30 mg/mL	~45.2 mM	
PBS (pH 7.2)	10 mg/mL	~15.1 mM	

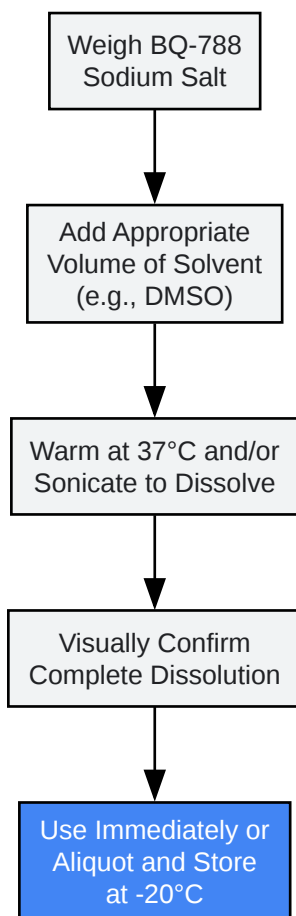
## Preparation of Stock Solutions

It is crucial to prepare fresh solutions for experiments, as **BQ-788 sodium salt** can be unstable in solution. If storage is necessary, aliquot stock solutions and store at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

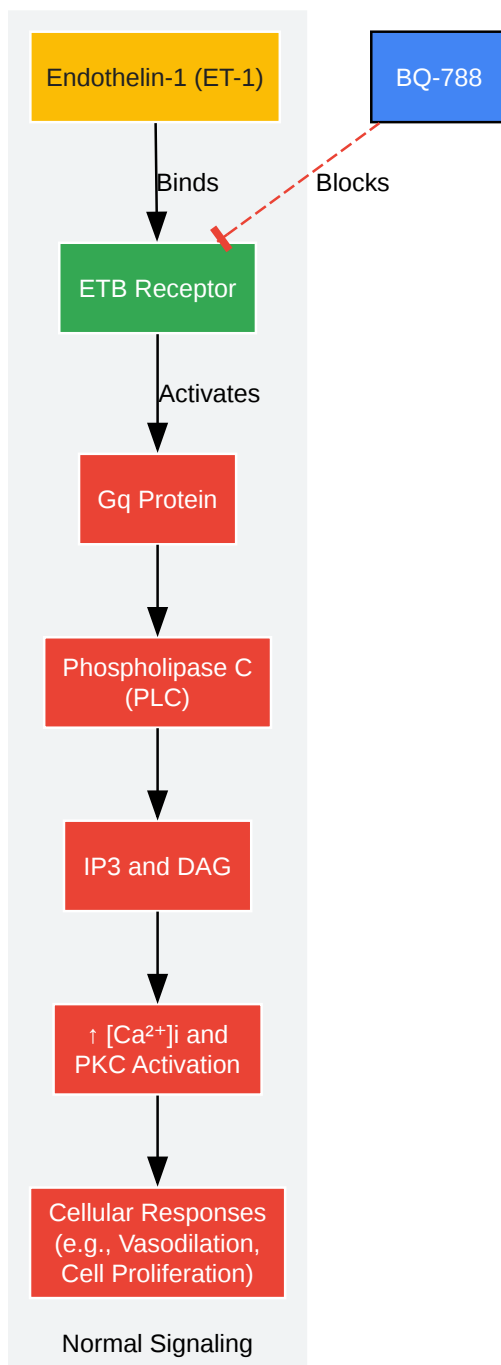
## Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the required amount of **BQ-788 sodium salt** powder. For 1 mL of a 10 mM stock solution, you will need 6.64 mg (using a molecular weight of 663.79 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **BQ-788 sodium salt**.
- Enhancing Solubility: To aid dissolution, gently warm the solution at 37°C for 10 minutes and/or sonicate in an ultrasonic bath for a short period. Visually inspect the solution to ensure all the solid has dissolved.
- Storage: If not for immediate use, aliquot the stock solution into smaller volumes in tightly sealed vials and store at -20°C, protected from light.

Below is a diagram illustrating the workflow for preparing a BQ-788 stock solution.



Workflow for BQ-788 Stock Solution Preparation



BQ-788 Mechanism of Action

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## References

- 1. abmole.com [abmole.com]
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